

Technical Guide: Physical Properties of 2-Bromo-6-methoxynaphthalene

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Compound of Interest

Compound Name: 2-Bromo-6-methoxynaphthalene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Bromo-6-methoxynaphthalene**, a key intermediate in the synthesis of various pharmaceutical compounds, including the non-steroidal anti-inflammatory drug (NSAID) Nabumetone. This document outlines its key physical characteristics, detailed experimental protocols for their determination, and a visualization of its application in a significant synthetic pathway.

Core Physical and Chemical Properties

2-Bromo-6-methoxynaphthalene is a crystalline solid at room temperature. Its chemical structure consists of a naphthalene ring substituted with a bromine atom at the 2-position and a methoxy group at the 6-position.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ BrO	[1]
Molecular Weight	237.09 g/mol	[1]
Appearance	White to light beige powder/crystal	[1]
Melting Point	106-109 °C	[1]
Boiling Point	160-164 °C at 3 mmHg	[1]
Solubility	Insoluble in water; Soluble in Dimethyl Sulfoxide (DMSO)	[1]
CAS Number	5111-65-9	[1]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **2-Bromo-6-methoxynaphthalene**.

Melting Point Determination

The melting point of **2-Bromo-6-methoxynaphthalene** can be determined using the capillary method with a melting point apparatus.[2][3]

Materials:

- **2-Bromo-6-methoxynaphthalene** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Spatula
- Watch glass

Procedure:

- Ensure the **2-Bromo-6-methoxynaphthalene** sample is dry and finely powdered.
- Place a small amount of the powdered sample onto a clean, dry watch glass.
- Gently press the open end of a capillary tube into the powder to pack a small amount of the sample into the sealed end. The packed sample height should be approximately 2-3 mm.
- Insert the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point of 106 °C.
- Decrease the heating rate to 1-2 °C per minute to ensure accurate determination.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- The recorded range is the melting point of the sample. For a pure substance, this range should be narrow.

Boiling Point Determination

The boiling point of **2-Bromo-6-methoxynaphthalene** is determined at reduced pressure (3 mmHg) due to its high boiling point at atmospheric pressure, which could lead to decomposition. A common method for this is distillation under reduced pressure. A micro-scale method using a Thiele tube can also be adapted for reduced pressure.^{[4][5]}

Materials:

- **2-Bromo-6-methoxynaphthalene** sample
- Small-scale distillation apparatus (or Thiele tube setup adaptable for vacuum)

- Heating mantle or oil bath
- Thermometer
- Vacuum source and pressure gauge
- Boiling chips

Procedure (Micro-scale Thiele Tube Method):

- Place a small amount (0.5-1 mL) of **2-Bromo-6-methoxynaphthalene** into a small test tube.
- Add a boiling chip to ensure smooth boiling.
- Insert a thermometer into a one-holed stopper, and place it in the test tube, ensuring the thermometer bulb is above the liquid level to measure the vapor temperature.
- Place a small, inverted capillary tube (sealed at the top) into the liquid.
- Connect the side arm of the test tube to a vacuum source with a manometer to monitor the pressure.
- Place the test tube assembly in a Thiele tube filled with a suitable heating oil.
- Begin heating the Thiele tube gently while applying a vacuum to achieve and maintain a pressure of 3 mmHg.
- Observe the sample. As the liquid heats, a stream of bubbles will emerge from the inverted capillary tube.
- When a steady stream of bubbles is observed, slowly allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube. Record this temperature.

Solubility Determination (Qualitative)

A qualitative assessment of solubility in various solvents can be performed by visual inspection.

Materials:

- **2-Bromo-6-methoxynaphthalene** sample
- Various solvents (e.g., water, DMSO, ethanol, acetone)
- Small test tubes or vials
- Spatula
- Vortex mixer

Procedure:

- Place a small, accurately weighed amount of **2-Bromo-6-methoxynaphthalene** (e.g., 10 mg) into a series of test tubes.
- To each tube, add a measured volume of a different solvent (e.g., 1 mL).
- Vortex each tube vigorously for 30-60 seconds.
- Visually inspect each tube against a dark background to determine if the solid has completely dissolved.
- If the solid dissolves, the compound is considered soluble in that solvent under these conditions. If solid particles remain, it is considered insoluble or sparingly soluble. For **2-Bromo-6-methoxynaphthalene**, it will be observed to be insoluble in water and soluble in DMSO.^[1]

Spectral Analysis: NMR Sample Preparation

To obtain ^1H and ^{13}C NMR spectra for structural confirmation, proper sample preparation is crucial.^{[6][7]}

Materials:

- **2-Bromo-6-methoxynaphthalene** sample (5-20 mg for ^1H , 20-50 mg for ^{13}C)
- Deuterated solvent (e.g., CDCl_3 or DMSO-d_6)

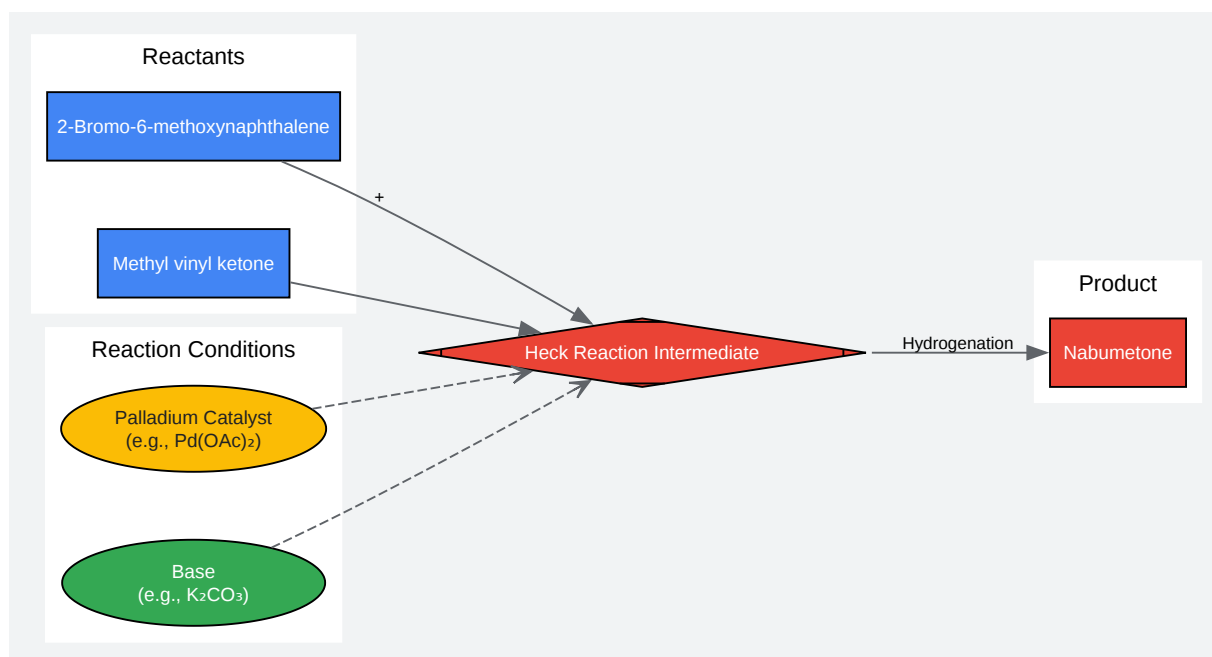
- NMR tube (5 mm) and cap
- Pasteur pipette and cotton or glass wool
- Vial

Procedure:

- Weigh the appropriate amount of **2-Bromo-6-methoxynaphthalene** and place it in a clean, dry vial.
- Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the vial.
- Gently swirl or vortex the vial to dissolve the sample completely.
- To remove any particulate matter, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into the NMR tube.
- The final volume of the solution in the NMR tube should be approximately 4-5 cm in depth.
- Cap the NMR tube securely and label it appropriately.
- The sample is now ready for analysis in an NMR spectrometer.

Synthetic Pathway Visualization

2-Bromo-6-methoxynaphthalene is a vital precursor in the synthesis of Nabumetone. A common method for this conversion is the Heck reaction, a palladium-catalyzed carbon-carbon bond-forming reaction.^{[8][9][10]}



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Caption: Synthesis of Nabumetone from **2-Bromo-6-methoxynaphthalene** via the Heck reaction.

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